

# Quantum Confinement in Ultrathin Gold-Platinum Nanowires: A Technical Guide

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This technical guide provides an in-depth exploration of the quantum confinement effects observed in ultrathin gold-platinum (Au-Pt) nanowires. As the dimensions of these bimetallic nanostructures approach the de Broglie wavelength of electrons, their electronic and optical properties deviate significantly from their bulk counterparts, leading to novel functionalities with potential applications in catalysis, nanoelectronics, and nanomedicine. This document outlines the synthesis, characterization, and unique properties of these materials, with a focus on the underlying quantum phenomena.

## Introduction to Quantum Confinement in Au-Pt Nanowires

Quantum confinement arises when the motion of electrons is restricted in one or more dimensions to a length scale comparable to their de Broglie wavelength.<sup>[1][2]</sup> In one-dimensional (1D) nanomaterials like nanowires, electrons are confined in two dimensions (the radial directions) and are free to move along the length of the wire.<sup>[1][3]</sup> This confinement leads to the quantization of energy levels, resulting in a discrete energy spectrum rather than the continuous bands found in bulk materials.<sup>[2][4]</sup> For Au-Pt nanowires with diameters typically below 10 nm, these quantum effects become prominent and significantly influence their catalytic, electronic, and optical behaviors.<sup>[5][6]</sup> The alloying of gold and platinum at the nanoscale further introduces synergistic effects, including charge transfer between the two metals, which modulates the electronic structure and surface reactivity.<sup>[7][8]</sup>

# Synthesis of Ultrathin Au-Pt Nanowires

The fabrication of ultrathin Au-Pt nanowires with controlled diameters and compositions is crucial for harnessing their quantum confinement effects. Wet chemistry approaches are commonly employed, offering good control over the nanowire morphology.[\[7\]](#)[\[8\]](#)

## Wet Chemistry Synthesis

A prevalent method involves the co-reduction of gold and platinum precursors in the presence of a capping agent that directs the one-dimensional growth.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocol: Wet Chemistry Synthesis of Au-Pt Alloyed Nanowires[\[7\]](#)[\[8\]](#)[\[11\]](#)

- **Precursors:** Gold(III) chloride ( $\text{AuCl}_3$ ) and sodium hexachloroplatinate(IV) ( $\text{Na}_2\text{PtCl}_6$ ) are used as the gold and platinum sources, respectively.
- **Solvent and Capping Agent:** The reaction is typically carried out in a non-polar organic solvent with oleylamine or a mixture of oleylamine and oleic acid acting as both a reducing agent and a capping agent to control the growth direction.[\[12\]](#)[\[13\]](#)
- **Reaction Conditions:** The synthesis is performed at room temperature under an inert atmosphere (e.g., argon).[\[7\]](#)[\[8\]](#)[\[11\]](#) The stoichiometry of the resulting nanowires (e.g.,  $\text{Au}_{25}\text{Pt}_{75}$ ,  $\text{Au}_{48}\text{Pt}_{52}$ ) can be controlled by adjusting the initial molar ratio of the Au and Pt precursors.[\[7\]](#)[\[8\]](#)
- **Purification:** After the reaction, the product is precipitated by adding a polar solvent like ethanol, followed by centrifugation to separate the nanowires. The purified nanowires are then redispersed in a non-polar solvent such as chloroform.[\[11\]](#)

## Characterization of Au-Pt Nanowires

A suite of advanced characterization techniques is necessary to probe the structural, compositional, and electronic properties of ultrathin Au-Pt nanowires.

## Electron Microscopy

- **Transmission Electron Microscopy (TEM):** Provides high-resolution images to determine the morphology, diameter, length, and crystallinity of the nanowires.[\[14\]](#)

- Scanning Transmission Electron Microscopy (STEM) with Energy-Dispersive X-ray Spectroscopy (EDS): Enables elemental mapping to confirm the alloyed nature of the nanowires and determine their composition.[\[7\]](#)[\[8\]](#)

## Spectroscopic Techniques

- UV-Visible (UV-Vis) Spectroscopy: Used to investigate the optical properties. The surface plasmon resonance (SPR) peak of gold nanoparticles is typically broadened or shifted in the alloyed nanowires, indicating the altered electronic structure.[\[15\]](#)
- X-ray Absorption Spectroscopy (XAS): Techniques like X-ray Absorption Near Edge Structure (XANES) and Extended X-ray Absorption Fine Structure (EXAFS) provide detailed information about the electronic structure, including the oxidation states of Au and Pt and the local atomic arrangement.[\[7\]](#)[\[8\]](#)[\[11\]](#) These techniques are crucial for identifying charge transfer between the constituent metals.

## Structural Analysis

- X-ray Diffraction (XRD): Confirms the crystalline structure of the nanowires. The diffraction peaks can indicate the formation of an alloy and provide information on the lattice parameters.[\[10\]](#)

## Quantum Confinement Effects on Nanowire Properties

The reduction in dimensionality to the nanoscale fundamentally alters the properties of Au-Pt nanowires.

## Electronic and Magnetic Properties

In ultrathin Au-Pt nanowires (e.g., with average widths less than 3 nm), quantum confinement leads to significant modifications of the electronic structure.[\[7\]](#)[\[8\]](#)

- Charge Transfer: XAS studies have revealed a d-charge depletion at the Au site and a d-charge gain at the Pt site in  $\text{Au}_{48}\text{Pt}_{52}$  nanowires.[\[7\]](#)[\[8\]](#)[\[15\]](#) This charge redistribution is a direct consequence of the intimate mixing of Au and Pt orbitals at the nanoscale and influences the material's catalytic and magnetic properties.

- Emergence of Ferromagnetism: Bulk gold is diamagnetic, and bulk platinum is paramagnetic. However, due to the quantum confinement-induced changes in the electronic structure and charge transfer, Au<sub>48</sub>Pt<sub>52</sub> nanowires exhibit ferromagnetic behavior.[\[7\]](#)[\[8\]](#)[\[15\]](#)

## Catalytic Activity

The catalytic performance of Au-Pt nanostructures is highly dependent on their size and composition, a phenomenon linked to quantum size effects.[\[16\]](#)[\[17\]](#)

- Enhanced Oxygen Reduction Reaction (ORR): Heterogeneous Au-Pt nanostructures have shown superior catalytic activity towards the oxygen reduction reaction, which is a key process in fuel cells.[\[18\]](#) This enhancement is attributed to the electronic coupling between the Au and Pt components, which modifies the d-band center of Pt and optimizes the adsorption energies of reaction intermediates.
- Hydrogen Evolution Reaction (HER): Au-Pt nanostructures, particularly those with an Au-rich core and a Pt shell, exhibit significantly higher mass activity for the HER compared to commercial Pt/C catalysts.[\[19\]](#) This is due to the efficient exposure of active Pt atoms and the electronic modification induced by the Au core.

## Quantitative Data Summary

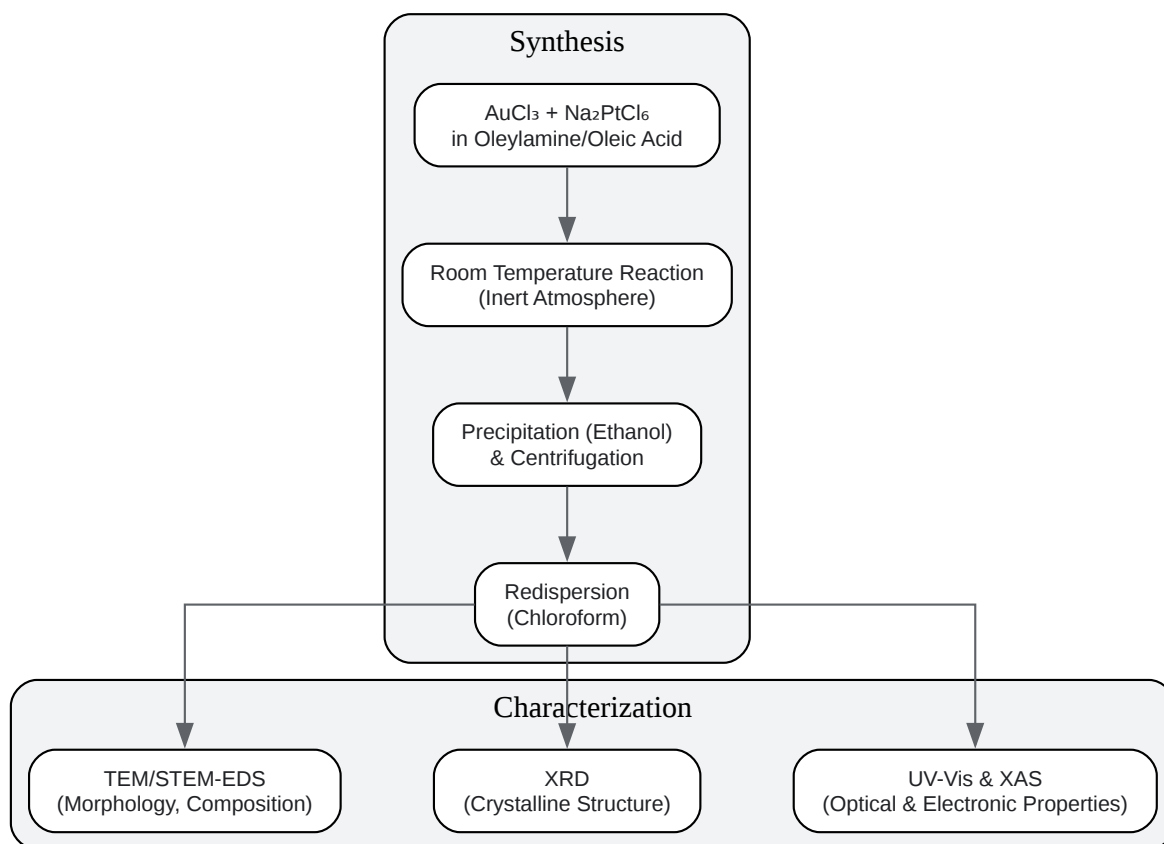
The following tables summarize key quantitative data reported for ultrathin Au-Pt nanowires.

Property	Au <sub>25</sub> Pt <sub>75</sub> Nanowires	Au <sub>48</sub> Pt <sub>52</sub> Nanowires	Reference(s)
Average Width (nm)	< 3	< 3	<a href="#">[7]</a> <a href="#">[8]</a>
Crystalline Structure	Heterogeneous	Heterogeneous	<a href="#">[7]</a> <a href="#">[8]</a>
Magnetic Behavior	Not specified	Ferromagnetic	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[15]</a>
Charge Transfer	Not specified	d-charge depletion at Au, d-charge gain at Pt	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[15]</a>

Catalyst Composition	Application	Key Performance Metric	Comparison	Reference(s)
Au-Pt Nanostructures	Oxygen Reduction Reaction	Enhanced catalytic activity	Superior to single-component catalysts	<a href="#">[18]</a>
Au:Pt (1:4) Nanocrystals	Hydrogen Evolution Reaction	Overpotential: 24 mV @ 10 mA cm <sup>-2</sup>	Lower than commercial Pt/C (31 mV)	<a href="#">[19]</a>
Au:Pt (1:4) Nanocrystals	Hydrogen Evolution Reaction	Mass Activity: 13.8 A mgPt <sup>-1</sup>	6.9-fold higher than commercial Pt/C (2.0 A mgPt <sup>-1</sup> )	<a href="#">[19]</a>

## Visualizations

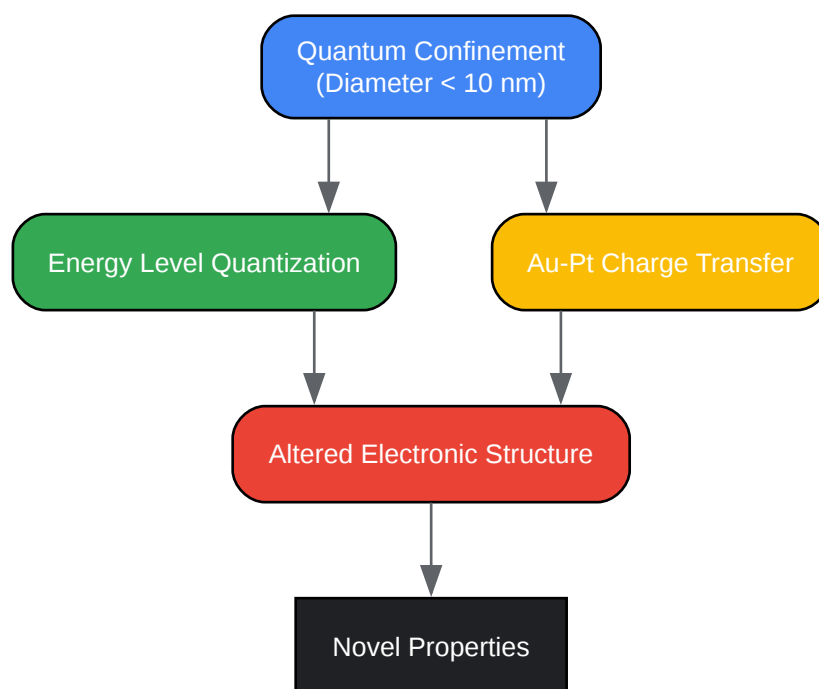
## Experimental Workflow for Au-Pt Nanowire Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of Au-Pt nanowires.

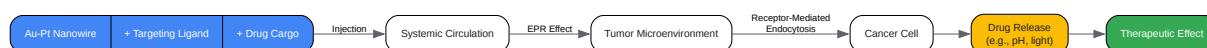
## Logical Relationship of Quantum Confinement Effects



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Caption: Impact of quantum confinement on the properties of Au-Pt nanowires.

## Potential Application in Targeted Drug Delivery



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Caption: A potential pathway for targeted drug delivery using functionalized Au-Pt nanowires.

## Applications in Drug Development

While the primary focus of research on ultrathin Au-Pt nanowires has been on their catalytic and electronic properties, their unique characteristics make them promising candidates for applications in drug delivery and biomedical imaging.[20][21][22] The high surface area-to-volume ratio allows for efficient loading of therapeutic agents, and the bimetallic nature offers opportunities for multimodal functionalities.[23][24] For instance, the plasmonic properties of gold can be utilized for photothermal therapy, while the catalytic activity of platinum could be

harnessed for in-situ drug activation or generation of reactive oxygen species.[22]

Functionalization of the nanowire surface with targeting ligands can enable specific delivery to diseased cells, minimizing off-target effects.[21]

## Conclusion

Quantum confinement in ultrathin Au-Pt nanowires gives rise to a host of fascinating physical and chemical properties that are absent in their bulk counterparts. The ability to tune their electronic structure, and consequently their catalytic and magnetic behavior, by controlling their size and composition opens up new avenues for the rational design of advanced materials. For researchers in drug development, these nanostructures represent a versatile platform for creating next-generation therapeutic and diagnostic agents. Further exploration of the biological interactions and long-term stability of these nanowires will be crucial for their successful translation into clinical applications.

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## References

1. bura.brunel.ac.uk [bura.brunel.ac.uk]
2. Quantum Confinement Effects – Nanoscience and Nanotechnology I [ebooks.inflibnet.ac.in]
3. A Review on Low-Dimensional Nanomaterials: Nanofabrication, Characterization and Applications - PMC [pmc.ncbi.nlm.nih.gov]
4. youtube.com [youtube.com]
5. researchgate.net [researchgate.net]
6. researchgate.net [researchgate.net]
7. pubs.acs.org [pubs.acs.org]
8. Electronic and magnetic properties of ultrathin Au/Pt nanowires - PubMed [pubmed.ncbi.nlm.nih.gov]
9. researchgate.net [researchgate.net]



- 10. scispace.com [scispace.com]
- 11. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 12. web.spms.ntu.edu.sg [web.spms.ntu.edu.sg]
- 13. pubs.acs.org [pubs.acs.org]
- 14. irjhis.com [irjhis.com]
- 15. bpb-us-e1.wpmucdn.com [bpb-us-e1.wpmucdn.com]
- 16. researchgate.net [researchgate.net]
- 17. tcd.ie [tcd.ie]
- 18. Heterogeneous Au–Pt nanostructures with enhanced catalytic activity toward oxygen reduction - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 19. AuPt nanostructures with a high hydrogen evolution reaction activity through a halide-mediated microwave assisted route - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 20. researchgate.net [researchgate.net]
- 21. Unique Roles of Gold Nanoparticles in Drug Delivery, Targeting and Imaging Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Biodistribution and Toxicological Effects of Ultra-Small Pt Nanoparticles Deposited on Au Nanorods (Au@Pt NRs) in Mice with Intravenous Injection - PMC [pmc.ncbi.nlm.nih.gov]
- 23. mdpi.com [mdpi.com]
- 24. mdpi.com [mdpi.com]
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